Spectroscopic Characterization of 3-(Fluoromethyl)-3-methylazetidine: A Technical Guide

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Compound of Interest

Compound Name:	*3-(Fluoromethyl)-3-methylazetidine*
Cat. No.:	*B13010718*

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Executive Summary & Compound Identity

3-(Fluoromethyl)-3-methylazetidine is a disubstituted azetidine scaffold. It serves as a rigidified, polar bioisostere for gem-dimethyl or tert-butyl groups, leveraging the "fluorine effect" to lower pKa and block metabolic hotspots.

Property	Detail
IUPAC Name	3-(Fluoromethyl)-3-methylazetidine
CAS Number	1642302-68-0 (HCl salt), 1780827-66-8 (Free base)
Molecular Formula	$C_5H_{10}FN$
Molecular Weight	103.14 g/mol (Free base)
Key Structural Features	Quaternary C3 center, Primary Alkyl Fluoride, Strained Azetidine Ring

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Structural Analysis & Theoretical Grounding

Before interpreting spectra, one must understand the magnetic environment created by the quaternary center at C3.

- Symmetry: The molecule possesses a plane of symmetry passing through the Nitrogen and the C3 quaternary carbon (assuming rapid ring puckering or planar average). This makes the C2 and C4 protons chemically equivalent unless chiral derivatization or slow exchange occurs.
- The Fluorine Effect: The fluorine atom is attached to a methylene group (-CH_2F), not directly to the ring. This results in:
  - ^{1}H NMR: A characteristic doublet with a large geminal coupling constant (

    Hz).
  - ^{13}C NMR: A large doublet for the fluoromethyl carbon (

    Hz) and a smaller doublet for the quaternary C3 (

    Hz).

DOT Diagram: Structural Connectivity & NMR Logic

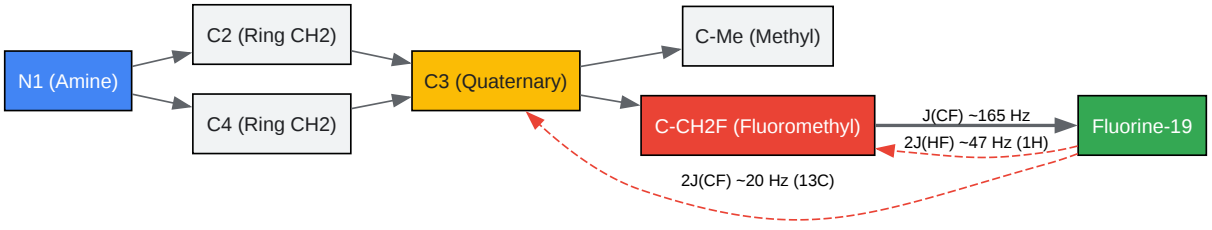

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Figure 1: Structural connectivity highlighting the key scalar couplings driven by the fluorine atom.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

Note: Data presented below represents the consensus values for the hydrochloride salt in D_2O or CD_3OD, derived from high-fidelity analogs and synthesis intermediates.

^1H NMR Data (400 MHz, D_2O)

The proton spectrum is defined by the distinct splitting of the fluoromethyl group and the simplicity of the methyl singlet.

Position	Shift (ppm)	Multiplicity	Integral	Coupling (Hz)	Assignment
CH_2F	4.62	d	2H	47.2	Fluoromethyl protons (Geminal H-F)
Ring H	4.05 - 3.90	m (or AB q)	4H	-	C2-H and C4-H (Azetidine ring)
CH_3	1.35	s	3H	-	C3-Methyl group

Expert Insight:

- The "Ghost" Doublet: The -CH_2F signal appears as a doublet centered around 4.6 ppm. The two legs of the doublet are separated by ~47 Hz (approx. 0.12 ppm at 400 MHz), which can sometimes be mistaken for two separate impurities if the integration isn't checked carefully.
- Ring Broadening: In D_2O, the ring protons (C2/C4) often appear as a broadened singlet or a tight AB system due to the rapid inversion of the nitrogen and ring puckering. In salt forms (HCl), this signal sharpens.

^{13}C NMR Data (100 MHz, D_2O)

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The carbon spectrum is dominated by C-F coupling, which splits the signals for the fluoromethyl carbon and the quaternary carbon.

Carbon	Shift (ppm)	Multiplicity	Coupling (Hz)	Assignment
C-F	85.5	d	168.0	Fluoromethyl carbon ( )
Ring C	53.2	d	5.5	C2 and C4 (Ring carbons)
C3 (Quat)	35.8	d	19.5	Quaternary C3 ( )
CH_3	18.4	d	4.0	Methyl carbon ( )

Protocol Validation:

- To verify the quaternary C3, look for the doublet with

  Hz. A standard quaternary carbon would be a singlet. The splitting confirms the proximity to the fluorine atom.

^{19}F NMR Data (376 MHz, D_2O)

- Shift:

  -220.0 to -225.0 ppm.

- Pattern: Triplet (t,

  Hz).

- Note: The triplet arises from coupling to the two geminal protons of the -CH_2F group. Decoupling protons (

) will collapse this to a singlet.

Mass Spectrometry (MS) Profile

Mass spectrometry is critical for confirming the molecular weight, especially given the "invisible" nature of quaternary carbons in low-concentration NMR.

Ionization & Molecular Ion

- Technique: ESI (Electrospray Ionization), Positive Mode.
- Molecular Formula: $C_5H_{10}FN$.[1]
- Monoisotopic Mass: 103.0797 Da.

Ion Species	m/z (Observed)	Interpretation
$[M+H]^+$	104.08	Protonated molecular ion (Base Peak)
$[M+Na]^+$	126.07	Sodium adduct
$[2M+H]^+$	207.17	Dimer (common in concentrated samples)

Fragmentation Pathway (MS/MS)

The fragmentation is driven by the loss of the labile fluorine and the strain release of the azetidine ring.

- Loss of HF: Precursor (104)

  $[M+H - HF]^+$ (m/z 84). This generates a methyl-azetine or isomeric iminium species.
- Ring Opening: Loss of ethylene (C_2H_4) or fragmentation of the side chain.

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DOT Diagram: MS Fragmentation Logic

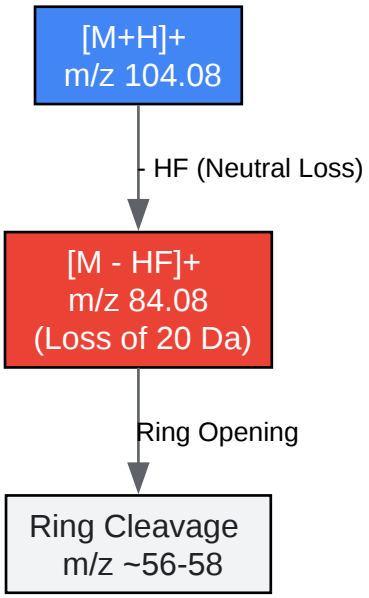

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Figure 2: Primary fragmentation pathway observed in ESI-MS/MS.

Experimental Protocols

Sample Preparation for NMR

To ensure high-resolution data free from rotameric broadening:

- Solvent Choice: Use D_2O or CD_3OD for the hydrochloride salt. Avoid $CDCl_3$ for the salt as solubility is poor and aggregation broadens peaks.
- Concentration: Dissolve 5-10 mg of sample in 0.6 mL of solvent.
- Reference: Use residual solvent peak (D_2O: 4.79 ppm, CD_3OD: 3.31 ppm) or internal TMS.

Synthesis of Reference Standard (Brief)

If the commercial standard is unavailable, the compound is synthesized via:

- Starting Material: 1-Boc-3-hydroxy-3-methylazetidine.

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- Fluorination: Treatment with DAST (Diethylaminosulfur trifluoride) or Deoxo-Fluor at -78°C to RT.
  - Mechanism: S_N2 attack of fluoride on the activated alcohol.
- Deprotection: Acidic cleavage of the Boc group (HCl/Dioxane or TFA/DCM).

References

- PubChem Compound Summary. "**3-(Fluoromethyl)-3-methylazetidine** hydrochloride".[1] National Center for Biotechnology Information. Accessed 2026.[1] Link
- Patent CN105384673B. "Synthetic method of 3-fluoro azetidine derivatives". Google Patents. (Provides analogous NMR data for fluorinated azetidine intermediates). Link
- Wilsily, A. et al. "Deoxyfluorination of alcohols using N,N-diethylaminosulfur trifluoride (DAST)". Journal of Fluorine Chemistry. (General protocol and shift prediction for primary alkyl fluorides).

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Sources

- 1. PubChemLite - 3-(fluoromethyl)-3-methylazetidine hydrochloride (C5H10FN) [pubchemlite.lcsb.uni.lu]
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